

Technical Guide: Spectroscopic Profiling & Validation of (2-Amino-4-methoxyphenyl)methanol

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Compound of Interest

Compound Name: 2-[5-(Boc-amino)-2-methoxy-4-pyridyl]ethanol
CAS No.: 727993-72-8
Cat. No.: B1660182

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Executive Summary

(2-Amino-4-methoxyphenyl)methanol (CAS: 187731-65-3) is a critical bifunctional building block, primarily utilized in the synthesis of pyrrolobenzodiazepines (PBDs) and selective estrogen receptor degraders (SERDs) like Elacestrant.[1] Its structural integrity is defined by the interplay between the electron-donating methoxy group and the primary amine ortho to the benzylic alcohol.

This guide provides a comparative spectroscopic analysis to distinguish this product from its metabolic precursors (nitro-derivatives) and structural analogs (non-methoxylated variants). By establishing a self-validating analytical framework, researchers can ensure the purity required for downstream GMP applications.

Structural Context & Electronic Logic[2]

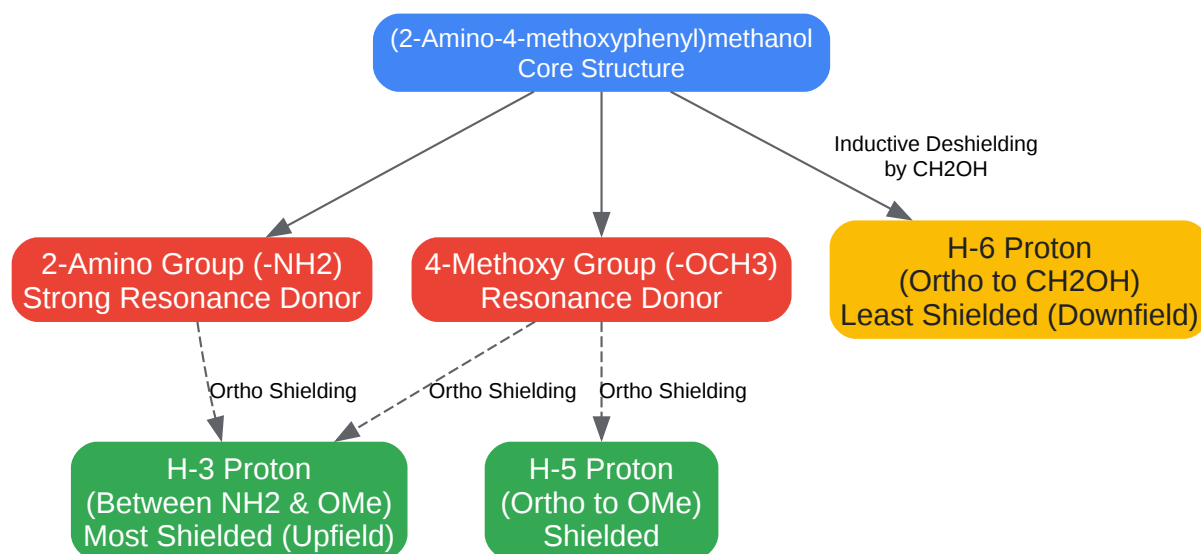
To interpret the spectroscopy accurately, one must understand the electronic environment of the 1,2,4-trisubstituted benzene ring.

- C1 (Benzylic): Anchors the hydroxymethyl group (-CH₂OH).
- C2 (Ortho): Hosts the amine (-NH₂), a strong Electron Donating Group (EDG).
- C4 (Para): Hosts the methoxy (-OCH₃), a second strong EDG.

The "Shielding Synergism": Both the amine and methoxy groups donate electron density into the ring via resonance. This creates distinct shielding zones, particularly at the C3 and C5 positions, which serves as the primary NMR fingerprint for validation.

Diagram 1: Structural Logic & Chemical Shift Mapping

The following diagram visualizes the electronic influences that dictate the spectroscopic signature.



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Caption: Electronic mapping showing the synergistic shielding effect on H-3, creating a diagnostic upfield singlet in ¹H NMR.

Comparative Spectroscopic Analysis

This section compares the target molecule against its direct precursor and its closest structural analog to highlight diagnostic differences.

¹H NMR Comparison: Target vs. Analogs

Solvent: DMSO-d₆ (Preferred for observing exchangeable -OH/-NH₂ protons).

Feature	Target: (2-Amino-4-methoxyphenyl)methanol	Precursor: (2-Nitro-4-methoxyphenyl)methanol	Analog: (2-Aminophenyl)methanol
Aromatic H-3	~6.1 - 6.2 ppm (d/s)Highly shielded by flanking NH ₂ and OMe.	~7.4 - 7.6 ppmDeshielded by adjacent Nitro group (EWG).	~6.5 - 6.6 ppmShielded only by NH ₂ , lacks OMe effect.
Aromatic H-6	~6.9 - 7.0 ppm (d)Downfield due to CH ₂ OH proximity.	~7.7 - 7.9 ppmStrongly deshielded.	~7.1 - 7.2 ppmStandard benzylic aromatic shift.
Methoxy (-OCH ₃)	~3.6 - 3.7 ppm (s)Sharp singlet (3H).	~3.8 - 3.9 ppmSlightly downfield due to nitro-induced ring deficiency.	AbsentKey differentiator.
Benzylic (-CH ₂ -)	~4.3 - 4.4 ppm (d/s)Coupling to OH visible in dry DMSO.	~4.6 - 4.8 ppmDeshielded by nitro group.	~4.4 - 4.5 ppmSimilar environment.
Exchangeables	-NH ₂ (~4.8 ppm) & -OH (~4.9 ppm)Distinct broad peaks.	-OH onlyNo amine signal.	-NH ₂ & -OHSimilar profile.

Key Validation Check: The disappearance of the downfield "Nitro-influenced" aromatic protons and the emergence of the upfield H-3 signal is the primary confirmation of successful reduction [1, 3].

IR Spectroscopy: Functional Group Fingerprinting

- **Target vs. Precursor:** The reduction of the nitro group is most easily tracked by the disappearance of the asymmetric NO₂ stretch (1530–1500 cm⁻¹) and the symmetric NO₂ stretch (1350–1300 cm⁻¹).
- **Target Signature:** Look for the "double hump" or broadened band at 3300–3450 cm⁻¹, representing the overlap of the O-H (alcohol) and N-H (primary amine) stretches.
- **Intramolecular H-Bonding:** In dilute non-polar solvents, ortho-aminobenzyl alcohols exhibit a specific frequency shift due to the intramolecular hydrogen bond between the hydroxyl proton and the amine nitrogen lone pair [5, 7].

UV-Vis Profiling

- **Bathochromic Shift:** The addition of the methoxy group (auxochrome) at position 4 causes a red shift (longer wavelength) in the

compared to unsubstituted 2-aminobenzyl alcohol.
- **Application:** This shift allows for selective HPLC detection of the methoxy-derivative in a mixture of general aminobenzyl impurities.

Experimental Protocols

Synthesis Workflow (Reduction of Nitro Precursor)

The highest purity is achieved via catalytic hydrogenation. The following protocol ensures minimal over-reduction (debenzylation).

Reagents: 2-nitro-4-methoxybenzyl alcohol, 10% Pd/C, Methanol, H₂ (balloon or 1-3 atm).

- **Dissolution:** Dissolve 1.0 eq of nitro precursor in Methanol (10 volumes).
- **Catalyst Loading:** Add 5 mol% Pd/C under inert nitrogen atmosphere.
- **Hydrogenation:** Introduce H₂. Stir vigorously at RT. Critical: Monitor via TLC (visualize with ninhydrin for amine) to stop immediately upon consumption of starting material to prevent hydrogenolysis of the benzylic alcohol [1].

- Workup: Filter through Celite to remove Pd.[2] Concentrate in vacuo.
- Purification: Recrystallize from Isopropyl Alcohol (IPA) or Toluene if necessary [6].

Diagram 2: Synthesis & Analysis Workflow



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Caption: Controlled hydrogenation workflow to prevent debenzylation, with integrated validation steps.

Analytical Method (HPLC)

For quantifying purity against the demethoxylated analog:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (0.1% Formic Acid).
- Detection: UV at 254 nm (aromatic) and 280 nm (methoxy/amine auxochrome specific).

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